

Personal protective equipment for handling 1-(2-Tetrahydrofuroyl)piperazine hydrobromide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-(2-Tetrahydrofuroyl)piperazine
hydrobromide

Cat. No.: B1355225

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Essential Safety and Handling Guide for 1-(2-Tetrahydrofuroyl)piperazine hydrobromide

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the proper handling and disposal of **1-(2-Tetrahydrofuroyl)piperazine hydrobromide** (CAS No: 63590-62-5). Adherence to these procedures is essential for ensuring laboratory safety and maintaining experimental integrity.

Hazard Identification and Personal Protective Equipment (PPE)

1-(2-Tetrahydrofuroyl)piperazine hydrobromide is classified as a hazardous substance that can cause skin irritation, serious eye irritation, and may lead to respiratory irritation.^{[1][2]} Therefore, the use of appropriate personal protective equipment is mandatory to minimize exposure risk.

Summary of Required Personal Protective Equipment

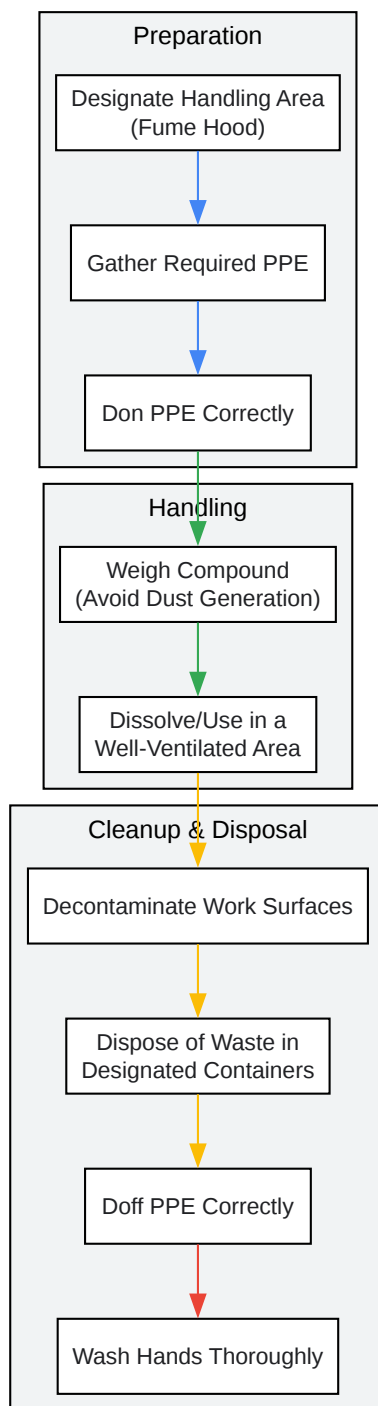
PPE Category	Item	Specifications
Eye/Face Protection	Safety Glasses with Side Shields or Goggles	Must comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3][4]
Skin Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended.[5] Inspect gloves for integrity before each use.
Protective Clothing	A lab coat or chemical-resistant apron should be worn to prevent skin contact.[4][5]	
Respiratory Protection	NIOSH/MSHA Approved Respirator	Required if exposure limits are exceeded, irritation is experienced, or if working in an area with inadequate ventilation.[4] A dust mask (type N95) may be appropriate for handling the solid form.[6]

Operational Plan for Safe Handling

Strict adherence to the following step-by-step protocol is crucial when working with **1-(2-Tetrahydrofuroyl)piperazine hydrobromide**.

Experimental Workflow for Handling

Workflow for Safe Handling of 1-(2-Tetrahydrofuroyl)piperazine hydrobromide

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Safe handling workflow diagram.

Experimental Protocol:

- Preparation:
 - Designate a specific area for handling, preferably within a chemical fume hood to ensure adequate ventilation.[\[5\]](#)[\[7\]](#)
 - Assemble all necessary PPE as detailed in the table above.
 - Before handling the compound, properly don all required PPE, ensuring a correct fit.
- Handling:
 - When weighing the solid compound, handle it carefully to avoid generating dust.[\[8\]](#) Use a wet method for clean-up if any dust is generated; do not dry sweep.[\[9\]](#)
 - If dissolving or using the compound in a solution, perform these tasks in a well-ventilated area or a fume hood.[\[3\]](#)[\[5\]](#)
 - Avoid all personal contact, including inhalation and contact with skin and eyes.[\[8\]](#)
 - Do not eat, drink, or smoke in the handling area.[\[8\]](#)[\[9\]](#)
- Cleanup:
 - Following the procedure, decontaminate all work surfaces.
 - Clean up any spills immediately using appropriate procedures. For minor spills, sweep up or vacuum the solid material and place it in a designated container for disposal.[\[8\]](#)
 - Remove and wash contaminated clothing before reuse.[\[3\]](#)[\[10\]](#)

Disposal Plan

Proper disposal of **1-(2-Tetrahydrofuroyl)piperazine hydrobromide** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Disposal Protocol:

- Waste Collection:
 - Collect all waste material, including unused compound and contaminated disposables (e.g., gloves, wipes), in a clearly labeled, sealed container.
- Waste Disposal:
 - Dispose of the chemical waste in accordance with local, regional, and national hazardous waste regulations.^[10]
 - Do not empty into drains.^[7]
 - The waste should be handled by a licensed professional waste disposal service.

Summary of Disposal Information

Waste Type	Disposal Container	Disposal Method
Solid Compound	Labeled, sealed container	Via licensed hazardous waste disposal service.
Contaminated Labware	Labeled, sealed container	Via licensed hazardous waste disposal service.
Empty Containers	Dispose of as unused product	Follow guidelines for hazardous waste disposal.

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